

Synthesis and Characterization of 1-lodo-1-Pentadecyne: A Technical Guide

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Compound of Interest		
Compound Name:	1-Pentadecyne, 1-iodo-	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of 1-iodo-1-pentadecyne, a valuable intermediate in organic synthesis. The document details a robust synthetic protocol, expected analytical data for product characterization, and visual representations of the experimental workflow and analytical logic.

Introduction

1-lodo-1-alkynes are versatile building blocks in organic chemistry, participating in a wide array of coupling reactions, such as Sonogashira, Cadiot-Chodkiewicz, and Castro-Stephens couplings, to form more complex molecular architectures. These reactions are pivotal in the synthesis of natural products, pharmaceuticals, and advanced materials. This guide focuses on the preparation and characterization of a specific long-chain iodoalkyne, 1-iodo-1-pentadecyne, providing researchers with the necessary information for its successful synthesis and verification.

Synthesis of 1-lodo-1-Pentadecyne

The synthesis of 1-iodo-1-pentadecyne is achieved through the direct iodination of the terminal alkyne, 1-pentadecyne. Several methods exist for the iodination of terminal alkynes. A highly efficient and chemoselective method utilizes N-iodosuccinimide (NIS) as the iodine source, mediated by a catalyst such as γ -alumina (γ -Al₂O₃)[1][2]. This approach offers excellent yields and functional group tolerance under mild reaction conditions[1][2].







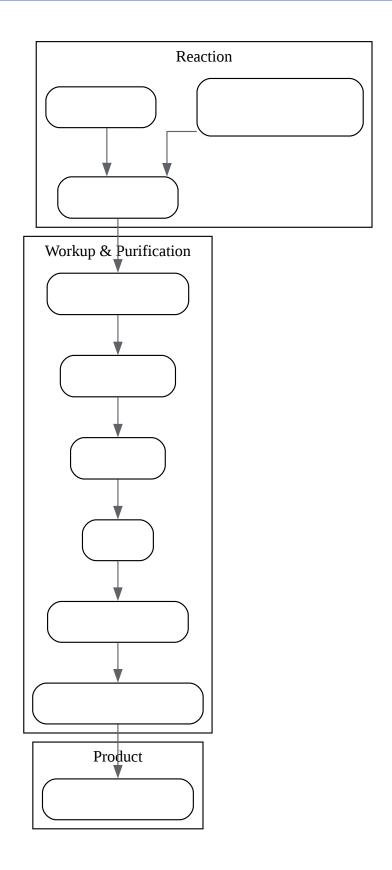
An alternative robust method involves the use of a hypervalent iodine reagent, such as (diacetoxyiodo)benzene (PIDA), in combination with an iodide source like tetrabutylammonium iodide (TBAI) or potassium iodide (KI)[3][4][5]. These reactions are typically fast and provide high yields of the desired 1-iodoalkyne[3][5].

For this guide, we will focus on the NIS/y-Al₂O₃ mediated synthesis due to its operational simplicity and the use of a readily available and inexpensive catalyst[1].

Synthetic Workflow

The synthesis of 1-iodo-1-pentadecyne from 1-pentadecyne is a straightforward, single-step process followed by purification. The overall workflow is depicted in the diagram below.





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Caption: Synthetic workflow for 1-iodo-1-pentadecyne.



Experimental Protocol

Materials:

- 1-Pentadecyne (C₁₅H₂₈)[6][7][8][9][10]
- N-lodosuccinimide (NIS)
- y-Alumina (y-Al₂O₃), neutral
- Acetonitrile (CH₃CN), anhydrous
- Dichloromethane (CH2Cl2)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na2SO4)
- Silica gel for column chromatography
- Hexane
- · Ethyl acetate

Procedure:

- To a stirred solution of 1-pentadecyne (1.0 mmol) in anhydrous acetonitrile (10 mL) in a round-bottom flask, add y-alumina (1.5 mmol).
- Add N-iodosuccinimide (1.2 mmol) to the mixture in one portion.
- Stir the reaction mixture at room temperature and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate (15 mL).



- Extract the mixture with dichloromethane (3 x 20 mL).
- Combine the organic layers and wash with brine (20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure 1-iodo-1-pentadecyne.

Characterization of 1-lodo-1-Pentadecyne

The successful synthesis of 1-iodo-1-pentadecyne must be confirmed through various analytical techniques. The following sections detail the expected characterization data.

Physical Properties

Property	Value
Molecular Formula	C15H27I
Molecular Weight	334.28 g/mol
Appearance	Expected to be a colorless to pale yellow oil or low melting solid

Spectroscopic Data

Due to the lack of publicly available experimental spectra for 1-iodo-1-pentadecyne, the following data are predicted based on the known spectroscopic properties of the starting material, 1-pentadecyne, and general trends for 1-iodoalkynes.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy:

The ¹H NMR spectrum is expected to show signals corresponding to the protons of the long alkyl chain. The most significant change from the starting material will be the disappearance of the terminal alkyne proton signal.



Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.2 - 2.4	Triplet	2H	-C≡C-CH ₂ -
~1.2 - 1.6	Multiplet	22H	-(CH ₂)11-
~0.8 - 0.9	Triplet	3H	-CH₃

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy:

The ¹³C NMR spectrum will provide key information about the carbon skeleton. The acetylenic carbons will show a significant downfield shift for the carbon bearing the iodine atom and an upfield shift for the other sp-hybridized carbon compared to the starting alkyne.

Chemical Shift (δ, ppm)	Assignment
~90 - 95	C-I
~6 - 10	-C≡C-I
~30 - 32	Alkyl chain carbons
~22 - 23	Alkyl chain carbons
~14	-CH₃

Infrared (IR) Spectroscopy:

The IR spectrum is a valuable tool for identifying functional groups. The most notable change from the starting material will be the absence of the characteristic C-H stretch of the terminal alkyne.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2950 - 2850	Strong	C-H stretch (alkyl)
~2180 - 2100	Medium	C≡C stretch (internal)
~1465	Medium	C-H bend (alkyl)



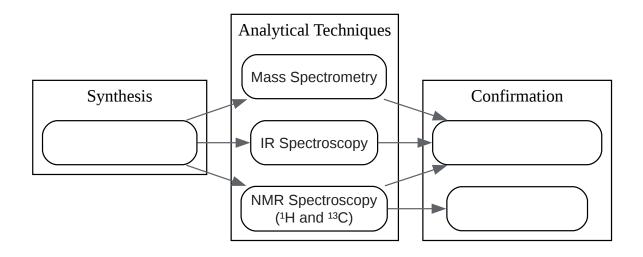
Mass Spectrometry (MS):

Mass spectrometry will be used to determine the molecular weight of the product.

m/z	Assignment
334	[M]+
207	[M-I] ⁺

Characterization Workflow

The logical flow for the characterization of the synthesized product is outlined in the diagram below.



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Caption: Logical workflow for the characterization of 1-iodo-1-pentadecyne.

Safety Considerations

- Standard laboratory safety precautions should be followed, including the use of personal protective equipment (PPE) such as safety glasses, lab coats, and gloves.
- All manipulations should be performed in a well-ventilated fume hood.



- N-lodosuccinimide is an irritant and should be handled with care.
- Organic solvents are flammable and should be kept away from ignition sources.

Conclusion

This technical guide provides a detailed protocol for the synthesis of 1-iodo-1-pentadecyne from 1-pentadecyne using an efficient and practical method. The expected characterization data furnished in this document will aid researchers in confirming the identity and purity of the synthesized product. The versatility of 1-iodo-1-pentadecyne as a synthetic intermediate makes it a valuable compound for professionals in the fields of chemical research and drug development.

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